

# Bis(1,3-dichloro-2-propyl) Phosphate-d10 in environmental health studies

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## Compound of Interest

Compound Name: *Bis(1,3-dichloro-2-propyl)  
Phosphate-d10*

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An In-depth Technical Guide on **Bis(1,3-dichloro-2-propyl) Phosphate-d10** in Environmental Health Studies

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

Bis(1,3-dichloro-2-propyl) phosphate (BDCPP) is the primary metabolite of the widely used organophosphate flame retardant, Tris(1,3-dichloro-2-propyl) phosphate (TDCPP).[1][2][3] TDCPP is an additive flame retardant, meaning it is not chemically bound to the products it is used in, such as polyurethane foam in furniture and baby products, resins, and plastics.[4][5][6] This leads to its leaching into the environment over time, resulting in widespread human exposure, primarily through the inhalation and ingestion of contaminated indoor dust.[1][5][7]

Given the health concerns associated with TDCPP, including evidence of carcinogenicity, endocrine disruption, and reproductive toxicity, biomonitoring of exposure is crucial for environmental health studies.[1][5][8][9][10] Since TDCPP is rapidly metabolized in the body to BDCPP, the latter serves as a reliable biomarker of exposure.[2][11][12] To ensure the accuracy and reliability of analytical measurements of BDCPP in complex biological matrices like urine, stable isotope-labeled internal standards are essential. **Bis(1,3-dichloro-2-propyl) Phosphate-d10** (BDCPP-d10) is the deuterated analog of BDCPP and is widely used as an

internal standard in mass spectrometry-based analytical methods.<sup>[13]</sup> Its use allows for the correction of matrix effects and variations in instrument response, thereby improving the precision and accuracy of quantification.<sup>[14][15]</sup>

This technical guide provides a comprehensive overview of the application of BDCPP-d10 in environmental health studies, detailing analytical methodologies, summarizing key quantitative findings, and illustrating relevant experimental workflows.

## Analytical Methodology for BDCPP using BDCPP-d10 Internal Standard

The quantification of BDCPP in biological and environmental samples is typically performed using liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-tandem mass spectrometry (GC-MS/MS).<sup>[2][16][17][18]</sup> The use of BDCPP-d10 as an internal standard is a cornerstone of these methods, particularly for LC-MS/MS analysis of urine samples.<sup>[11][12][13]</sup>

## Experimental Protocol: Quantification of BDCPP in Human Urine by LC-MS/MS

This protocol is a synthesis of methodologies reported in the scientific literature.<sup>[13][19][20]</sup>

### 1. Sample Preparation: Solid-Phase Extraction (SPE)

- Objective: To extract and concentrate BDCPP from the urine matrix while removing interfering substances.
- Materials:
  - Human urine samples
  - BDCPP-d10 internal standard solution
  - Mixed-mode weak anion exchange (WAX) SPE cartridges
  - Ammonium acetate buffer (pH 5)

- Methanol (HPLC grade)
- Water (HPLC grade)
- Procedure:
  - Spike a known volume of urine (e.g., 5 mL) with a precise amount of BDCPP-d10 internal standard solution.[\[13\]](#)
  - Adjust the pH of the urine sample to approximately 5 using ammonium acetate buffer. This is necessary because the pKa of the WAX cartridge is within the typical pH range of urine. [\[20\]](#)
  - Condition the WAX SPE cartridge by passing methanol followed by HPLC-grade water.
  - Load the prepared urine sample onto the SPE cartridge.
  - Wash the cartridge with HPLC-grade water to remove hydrophilic interferences.
  - Elute the analyte (BDCPP) and the internal standard (BDCPP-d10) from the cartridge using methanol.
  - Evaporate the eluate to dryness under a gentle stream of nitrogen.
  - Reconstitute the residue in a small volume of the initial mobile phase for LC-MS/MS analysis.

## 2. Instrumental Analysis: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

- Objective: To separate BDCPP and BDCPP-d10 from other components in the extract and to quantify them based on their specific mass-to-charge ratios.
- Instrumentation: An Agilent 1200 series LC coupled to an Agilent 6410B triple quadrupole MS detector with a multimode source has been used in published methods.[\[13\]](#)
- Chromatographic Conditions:
  - Column: Kinetex XBC18 column (100 mm x 2.1 mm; 2.6  $\mu$ m) or equivalent.[\[13\]](#)

- Mobile Phase: A gradient of methanol and water is typically used.[\[13\]](#)
- Flow Rate: 0.3 mL/min.[\[13\]](#)
- Injection Volume: 5 µL.[\[13\]](#)
- Mass Spectrometry Conditions:
  - Ionization Mode: Atmospheric pressure chemical ionization (APCI) in negative mode is often selected due to fewer matrix effects compared to electrospray ionization (ESI).[\[13\]](#)
  - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. Specific precursor-to-product ion transitions for both BDCPP and BDCPP-d10 are monitored.[\[13\]](#)

## Data Presentation: Quantitative Findings

The use of BDCPP-d10 as an internal standard has enabled the accurate quantification of BDCPP in numerous environmental health studies. The following tables summarize representative data on the occurrence of BDCPP in human urine and the performance of the analytical methods.

Table 1: LC-MS/MS Parameters for BDCPP and BDCPP-d10 Analysis

Compound	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier/Qualifier)	Fragmentor (V)	Collision Energy (V)
BDCPP	318.9	35.1 (Q) / 36.9 (q)	80	10
BDCPP-d10	328.9	35.1 (Q)	80	10

Source: Adapted from Cooper et al., 2011.[\[13\]](#)

Table 2: Method Performance for BDCPP Quantification in Urine

Parameter	Value	Reference
Method Detection Limit (MDL)	8 pg/mL	<a href="#">[13]</a> <a href="#">[19]</a>
Recovery (spiked urine)	82 ± 10% to 91 ± 4%	<a href="#">[13]</a> <a href="#">[19]</a>
Internal Standard (d10-BDCPP) Recovery	88 ± 16%	<a href="#">[11]</a>

This data demonstrates the high sensitivity and good recovery of the analytical method.

Table 3: Concentrations of BDCPP in Human Urine from Various Studies

Population	Sample Size (n)	Detection Frequency	Geometric Mean (ng/mL)	Concentration Range (ng/mL)	Reference
Non-occupationally exposed adults (USA)	9	100%	0.147	0.046 - 1.662	<a href="#">[13]</a> <a href="#">[19]</a>
Pregnant Women (USA)	-	-	-	0.04 - 1.66	<a href="#">[11]</a>
Young population (1-5 yrs, Taiwan)	-	-	0.279 (µg/L)	-	<a href="#">[21]</a>
Newborns (Taiwan)	-	-	0.053 (µg/L)	-	<a href="#">[21]</a>

Note: Concentrations can vary significantly between populations and individuals, reflecting different exposure levels.[\[11\]](#)

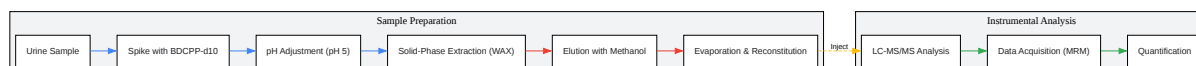
## Health Effects of Parent Compound (TDCPP)

The significance of monitoring BDCPP stems from the toxicity of its parent compound, TDCPP. Toxicological studies have linked TDCPP exposure to a range of adverse health outcomes:

- **Carcinogenicity:** TDCPP is considered a probable human carcinogen based on animal studies, with evidence of increased tumors in the liver, kidneys, and testes in rats.[5][6]
- **Endocrine Disruption:** TDCPP has been shown to have endocrine-disrupting potential.[1][9]
- **Reproductive and Developmental Toxicity:** Studies have reported adverse effects on reproduction and development in various organisms.[1][9][22]
- **Neurotoxicity and Hepatotoxicity:** Evidence from animal studies suggests that TDCPP can cause neurotoxicity and hepatotoxicity.[1]

## Mandatory Visualizations

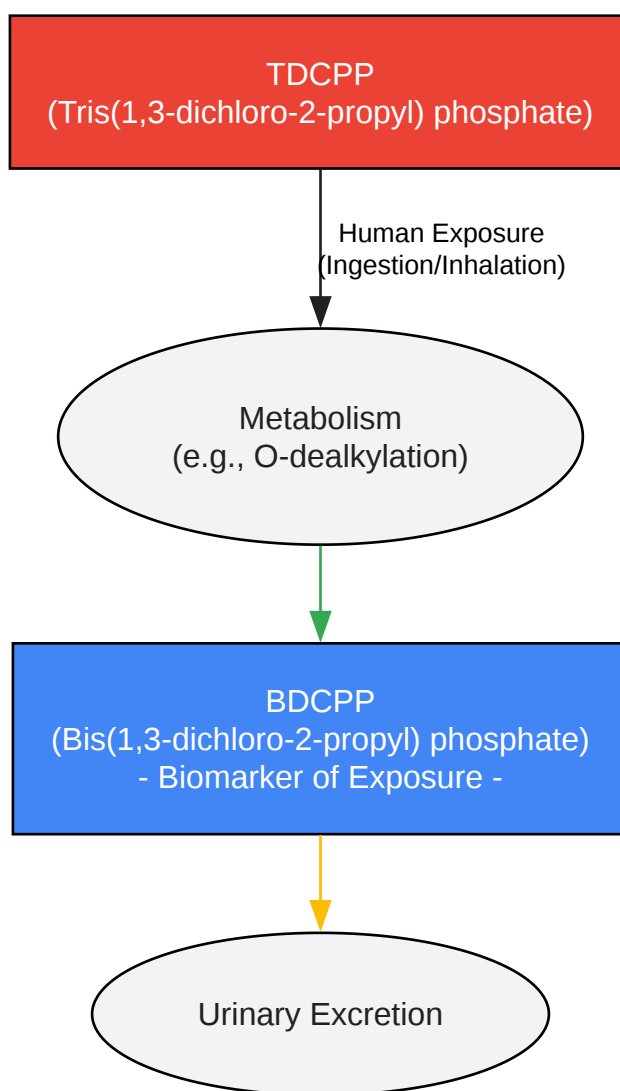
### Diagram 1: Experimental Workflow



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Caption: Workflow for BDCPP analysis in urine using BDCPP-d10.

### Diagram 2: Metabolic Pathway of TDCPP



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Caption: Simplified metabolic pathway of TDCPP to BDCPP.

## Conclusion

**Bis(1,3-dichloro-2-propyl) phosphate-d10** is an indispensable tool in the field of environmental health for the accurate assessment of human exposure to the flame retardant TDCPP. The use of BDCPP-d10 as an internal standard in robust analytical methods like LC-MS/MS allows for the reliable quantification of the primary metabolite, BDCPP, in human urine. This, in turn, facilitates a better understanding of the extent of human exposure to TDCPP and aids in the evaluation of potential health risks associated with this widespread environmental

contaminant. The detailed methodologies and data presented in this guide are intended to support researchers and scientists in conducting high-quality biomonitoring studies.

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